

# Application Notes and Protocols: Acetyl Tributyl Citrate in Solvent Casting of Polymer Films

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## Compound of Interest

Compound Name: *Acetyl Tributyl Citrate*

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## Introduction

**Acetyl tributyl citrate** (ATBC) is a non-toxic, biodegradable plasticizer increasingly utilized in the fabrication of polymer films for pharmaceutical, medical, and food packaging applications. [1][2][3] As a safer alternative to traditional phthalate-based plasticizers, ATBC is favored for its biocompatibility, low migration rates, and excellent thermal stability.[1][4] It is particularly effective in enhancing the flexibility and processability of a wide range of polymers, including polyvinyl chloride (PVC) and biodegradable polymers like polylactic acid (PLA).[2][5] The solvent casting technique is a widely adopted laboratory and industrial method for producing thin films with uniform thickness and controlled properties, making it an ideal method for incorporating ATBC into various polymer matrices.[6][7][8]

This document provides detailed application notes on the use of **acetyl tributyl citrate** in the solvent casting of polymer films, summarizing its effects on film properties and offering comprehensive experimental protocols.

## Data Presentation: Effects of ATBC on Polymer Film Properties

The incorporation of **acetyl tributyl citrate** as a plasticizer significantly influences the mechanical and thermal properties of polymer films. The following tables summarize the

quantitative effects of varying ATBC concentrations on key parameters of polylactic acid (PLA) and polyvinyl chloride (PVC) films.

Table 1: Effect of ATBC Concentration on the Mechanical Properties of Polylactic Acid (PLA) Films

ATBC Concentration (wt%)	Tensile Strength	Elongation at Break (%)	Young's Modulus	Reference
0 (Neat PLA)	~50-70 MPa	~2-7%	~1.2-3.5 GPa	[9][10]
10 - 15	Decreased	85 - 254% increase	Decreased	[4][11]
20	41% decrease	~250%	37% decrease	[9]

Note: The exact values can vary depending on the specific grade of PLA, processing conditions, and testing standards used.

Table 2: Effect of ATBC on the Thermal Properties of Polymer Films

Polymer	ATBC Concentration (wt%)	Glass Transition Temperature (Tg)	Reference
Polyvinyl Chloride (PVC)	Undisclosed	Decreased from 61.3°C to 55.0°C with substitution of another plasticizer for ATBC	[12]
Polylactic Acid (PLA)	Undisclosed	Reduced	[5]

## Experimental Protocols

### General Protocol for Solvent Casting of Polymer Films with ATBC

This protocol outlines the fundamental steps for preparing polymer films using the solvent casting method with **acetyl tributyl citrate** as a plasticizer.

#### Materials:

- Polymer (e.g., Polylactic Acid - PLA, Polyvinyl Chloride - PVC)
- **Acetyl Tributyl Citrate** (ATBC)
- Volatile Solvent (e.g., Chloroform, Dichloromethane, Tetrahydrofuran - THF)
- Glass Petri dish or other suitable flat casting surface
- Magnetic stirrer and stir bar
- Leveling surface (e.g., a level lab bench or a leveling table)
- Drying oven or a well-ventilated fume hood

#### Procedure:

- Polymer Solution Preparation:
  - Weigh the desired amount of polymer and dissolve it in a suitable volatile solvent in a beaker or flask with a magnetic stir bar. The concentration of the polymer in the solvent will influence the final film thickness. A common starting point is a 5-10% (w/v) solution.[13]
  - Stir the solution at room temperature until the polymer is completely dissolved. This may take several hours. Gentle heating can be applied to expedite dissolution for some polymers, but care must be taken to avoid solvent evaporation.
- Addition of Plasticizer:
  - Calculate the required amount of ATBC based on the desired weight percentage relative to the polymer.
  - Add the ATBC to the polymer solution and continue stirring until a homogenous mixture is obtained.

- Casting the Film:
  - Place the glass petri dish or casting surface on a level surface to ensure uniform film thickness.
  - Carefully pour the polymer-ATBC solution into the center of the casting surface.
  - Gently tilt the surface to allow the solution to spread evenly.
- Drying the Film:
  - Cover the casting surface with a perforated lid or place it in a fume hood to allow for slow, controlled evaporation of the solvent. Rapid evaporation can lead to the formation of bubbles or an uneven surface.
  - Once the majority of the solvent has evaporated at room temperature and the film appears solid, transfer the casting surface to a drying oven set at a temperature below the boiling point of the solvent (e.g., 40-60°C) for several hours to remove any residual solvent.[14]
- Film Removal:
  - After complete drying, carefully peel the film from the casting surface using a flat-edged tool or by gently lifting one edge and slowly pulling it away.

## Specific Protocol: Preparation of Plasticized Polylactic Acid (PLA) Films

This protocol provides a more specific example for the preparation of PLA films with varying concentrations of ATBC.

### Materials:

- Polylactic Acid (PLA) granules
- **Acetyl Tributyl Citrate** (ATBC)
- Chloroform

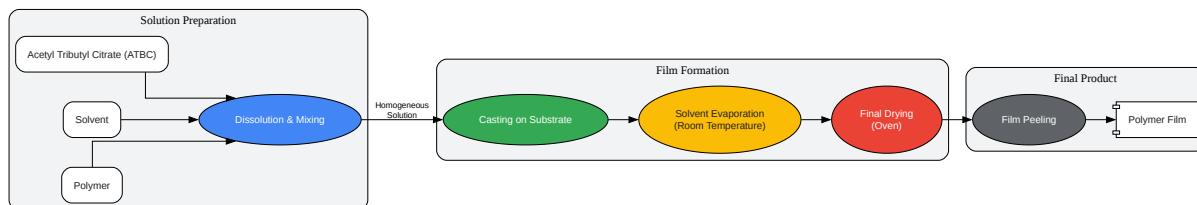
- Glass petri dishes (90 mm diameter)
- Magnetic stirrer and stir bars

**Procedure:**

- Prepare a 5% (w/v) PLA solution by dissolving 5 g of PLA granules in 100 mL of chloroform in a sealed container with magnetic stirring. Allow the mixture to stir for 24 hours at room temperature to ensure complete dissolution.
- Prepare separate PLA solutions and add the required amount of ATBC to achieve final concentrations of 5%, 10%, 15%, and 20% (w/w) with respect to the PLA. For example, for a 10% ATBC film, add 0.5 g of ATBC to the 5 g PLA solution.
- Stir each solution for an additional 4 hours to ensure homogenous mixing of the plasticizer.
- Pour a specific volume (e.g., 20 mL) of each solution into a level glass petri dish.
- Cover the petri dishes with a lid slightly ajar and allow the solvent to evaporate slowly in a fume hood at room temperature for 24 hours.
- Transfer the petri dishes to a vacuum oven and dry at 40°C for 48 hours to remove any residual chloroform.
- Carefully peel the dried films from the petri dishes for characterization.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the solvent casting of polymer films plasticized with **acetyl tributyl citrate**.



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Caption: General workflow for solvent casting of ATBC-plasticized polymer films.

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